

Application Note: JNJ-DGAT2-A in Primary Hepatocyte Culture

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Compound of Interest

Compound Name: *Jnj dgat2-A*

Cat. No.: *B10788057*

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Targeting Hepatic Steatosis: Selective Inhibition of Diacylglycerol O-Acyltransferase 2

Abstract & Scientific Rationale

Metabolic dysfunction-associated steatohepatitis (MASH), formerly NASH, is driven by the toxic accumulation of hepatic triglycerides (TG). The enzyme DGAT2 (Diacylglycerol O-Acyltransferase 2) catalyzes the final, committed step in triglyceride synthesis, preferentially utilizing fatty acids derived from de novo lipogenesis (DNL).

JNJ-DGAT2-A is a high-affinity, selective small-molecule inhibitor of DGAT2.^{[1][2]} Unlike non-selective DGAT inhibitors, JNJ-DGAT2-A allows researchers to specifically blockade the DNL-to-TG pipeline without interfering with the retinyl ester synthesis or dietary fat processing functions often attributed to the related isozyme, DGAT1.

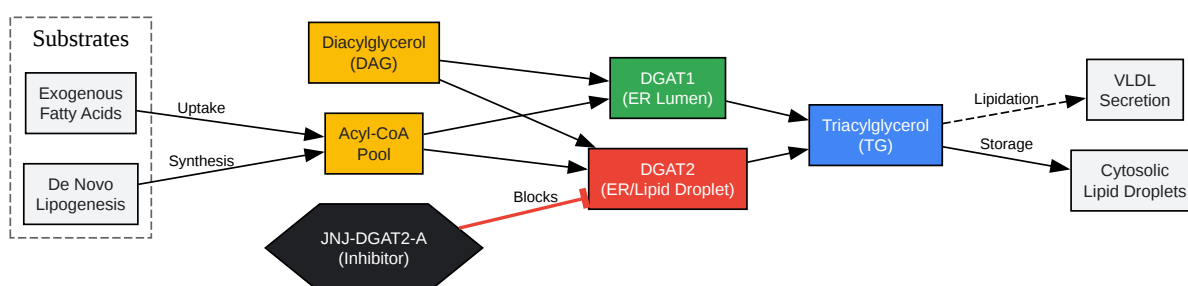
This application note details a validated protocol for using JNJ-DGAT2-A in Primary Human Hepatocytes (PHH). The protocol is designed to quantify the reduction of intracellular TG and assess the flux of radiolabeled or stable-isotope tracers into neutral lipids.

Mechanism of Action

DGAT2 resides primarily in the endoplasmic reticulum (ER) and lipid droplet (LD) surfaces. It esterifies Diacylglycerol (DAG) with a fatty acyl-CoA to form Triacylglycerol (TG).

Pathway Visualization

The following diagram illustrates the specific node of inhibition and the distinct channeling of fatty acids by DGAT1 vs. DGAT2.



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Figure 1: Mechanism of JNJ-DGAT2-A. DGAT2 (Red) is selectively inhibited, blocking the conversion of DAG to TG, particularly from de novo sources.

Compound Handling & Properties[1]

Property	Specification
Chemical Name	JNJ-DGAT2-A
Molecular Weight	523.38 g/mol
Solubility	Soluble in DMSO (up to 50 mM). Insoluble in water.
IC50 (Enzymatic)	~140 nM (Sf9 membranes)
IC50 (Cellular)	~0.6 – 1.0 μ M (HepG2/PHH TG synthesis)
Storage	Powder: -20°C (2 years). DMSO Stock: -80°C (6 months).

Preparation Protocol:

- Stock Solution: Dissolve powder in 100% DMSO to create a 10 mM stock. Vortex until clear.
- Aliquot: Dispense into single-use aliquots (e.g., 20 μ L) to avoid freeze-thaw cycles.
- Working Solution: Dilute the stock into culture media immediately prior to use.
 - Critical: Ensure final DMSO concentration is $\leq 0.1\%$ (v/v) to prevent solvent-induced cytotoxicity or membrane permeabilization artifacts.

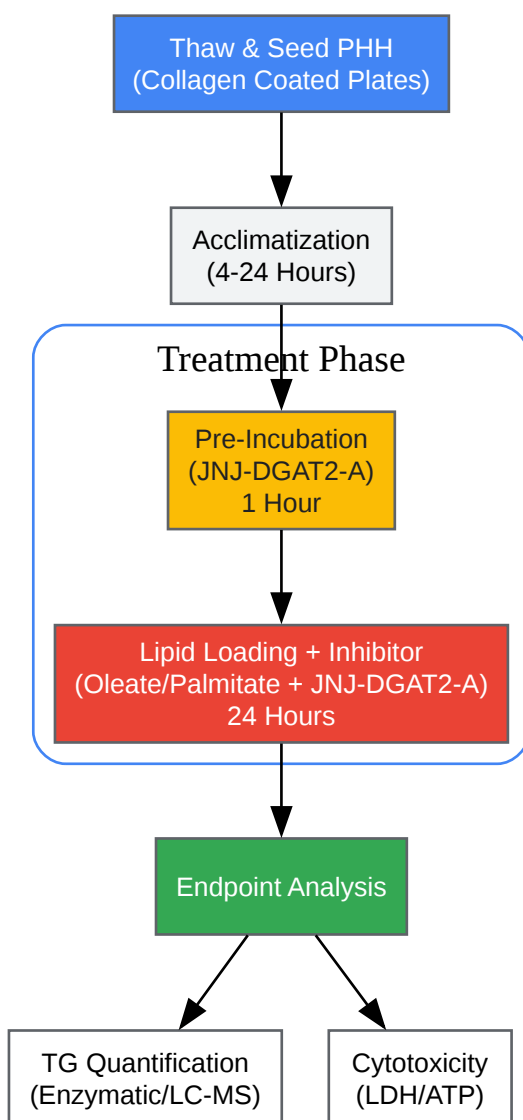
Primary Hepatocyte Culture Protocol

Experimental Design Strategy

Primary Human Hepatocytes (PHH) are preferred over HepG2 for this assay because they retain physiological insulin signaling and VLDL secretion pathways.

- Culture Format: Collagen I coated plates (Sandwich configuration recommended for studies >48h).
- Media: Williams E Media supplemented with Insulin-Transferrin-Selenium (ITS) and Dexamethasone (0.1 μ M).

Workflow Diagram



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Figure 2: Experimental timeline. Pre-incubation ensures the inhibitor occupies the active site before the lipid load challenges the system.

Step-by-Step Procedure

Step 1: Cell Seeding and Recovery

- Thaw cryopreserved PHH and seed at 0.7×10^6 cells/mL in seeding medium (Williams E + 10% FBS).
- Allow attachment for 4-6 hours.

- Wash cells with warm PBS and switch to maintenance medium (serum-free Williams E + ITS + GlutaMAX).
- Incubate overnight (37°C, 5% CO₂).

Step 2: Preparation of Lipid Load (The "NASH" Mimic)

To induce steatosis and drive DGAT2 activity, cells must be challenged with fatty acids.

- Prepare a Fatty Acid (FA) Stock: Mix Sodium Oleate and Sodium Palmitate (2:1 ratio) in water at 70°C.
- Conjugate to BSA: Add FA stock to 10% fatty-acid-free BSA (w/v) in PBS. Stir at 37°C for 1 hour.
 - Target: Final stock concentration usually 5-10 mM FA.
- Final Treatment Media: Dilute FA-BSA stock into maintenance media to 250-500 µM final FA concentration.

Step 3: Inhibitor Treatment^{[3][4]}

- Pre-incubation: Replace media with maintenance media containing JNJ-DGAT2-A (Concentration range: 0.01, 0.1, 1.0, 5.0, 10.0 µM).
 - Control: 0.1% DMSO Vehicle.
 - Duration: 1 hour.
- Lipid Loading: Aspirate pre-incubation media. Add Treatment Media (containing 500 µM FA mix + JNJ-DGAT2-A at respective concentrations).
- Incubate for 24 hours.

Step 4: Tracer Addition (Optional but Recommended)

To measure flux rather than just static mass:

- Add [^{14}C]-Oleate (1 $\mu\text{Ci/mL}$) or [$^{13}\text{C}_3$]-Glycerol during the last 4-6 hours of the 24-hour incubation.
- Why: DGAT2 inhibition should drastically reduce the incorporation of labeled glycerol into the TG fraction.

Data Analysis & Expected Results

Triglyceride Quantification

Method: Folch extraction followed by colorimetric enzymatic assay or LC-MS.

- Wash cells 2x with cold PBS.
- Lyse cells (e.g., 5% Triton X-100 or isopropanol/hexane).
- Normalize TG content to total protein (BCA Assay).

Expected Dose-Response Data

Typical results in PHH challenged with 500 μM Oleate/Palmitate:

JNJ-DGAT2-A (μM)	Relative TG Content (%)	Cell Viability (ATP)	Interpretation
0 (DMSO)	100%	100%	Baseline Steatosis
0.01	95%	98%	Minimal effect
0.1	80%	99%	Onset of inhibition
1.0	45%	97%	Target Efficacy Range
5.0	30%	95%	Maximal specific inhibition
10.0	28%	92%	Plateau / Potential off-target

Troubleshooting Guide

- Issue: No reduction in TG levels.
 - Cause: High endogenous DGAT1 activity masking DGAT2 inhibition.
 - Solution: JNJ-DGAT2-A is specific.[1][2][5][6] If exogenous fatty acids (Oleate) are the only source, DGAT1 may compensate. DGAT2 is more active in de novo lipogenesis.[6][7][8] Add high glucose/fructose to the media to drive DNL, making the system more DGAT2-dependent.
- Issue: High Cytotoxicity.
 - Cause: Lipid toxicity (Lipotoxicity) from free fatty acids accumulating because they cannot be stored as TG.
 - Solution: This is a biological consequence of DGAT2 inhibition.[9] Co-treat with an ACC inhibitor or lower the exogenous lipid load.

References

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